

Essential Safety and Operational Guide for Handling Ro 31-9790

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Compound of Interest

Compound Name: Ro 31-9790

Cat. No.: B15574629

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **Ro 31-9790**, a synthetic metalloproteinase (MMP) inhibitor. Adherence to these protocols is essential to ensure laboratory safety and the integrity of your research.

Immediate Safety and Handling Protocols

Ro 31-9790 should be handled with care, assuming it is a potentially hazardous substance, as its toxicological properties have not been thoroughly investigated.^[1] All personnel must be trained on the potential hazards and safe handling procedures before working with this compound.

1.1 Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against accidental exposure. The following PPE is mandatory when handling **Ro 31-9790** in both solid and solution forms.

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles.	Protects eyes from dust particles and splashes.
Hand Protection	Double-gloving with nitrile gloves for incidental contact. For prolonged contact or handling of DMSO solutions, use butyl or neoprene gloves.	Nitrile gloves offer splash protection but have limited resistance to DMSO. ^{[2][3]} Butyl or neoprene gloves are recommended for better protection against DMSO, a common solvent for Ro 31-9790. ^{[3][4]} Change gloves immediately if contaminated.
Body Protection	A dedicated, buttoned laboratory coat.	Protects skin and clothing from contamination.
Respiratory Protection	N95 particulate mask or higher.	Required when handling the solid compound outside of a certified chemical fume hood to prevent inhalation of dust.

1.2 Engineering Controls

- Ventilation: All manipulations of solid **Ro 31-9790** and its solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Safety Equipment: An operational eyewash station and safety shower must be readily accessible in the laboratory.

Operational Plan: Step-by-Step Handling Procedures

The following protocols provide a procedural guide for the safe handling of **Ro 31-9790**.

2.1 Preparation of Stock Solutions

Ro 31-9790 is often dissolved in dimethyl sulfoxide (DMSO) for experimental use.[\[5\]](#)[\[6\]](#)[\[7\]](#)

- Preparation: Before handling, ensure all required PPE is correctly worn and the chemical fume hood is operational.
- Weighing: Carefully weigh the desired amount of solid **Ro 31-9790** in the fume hood.
- Dissolving: Add the appropriate volume of DMSO to the solid compound in a suitable container (e.g., a vial).
- Mixing: Gently vortex or sonicate the solution until the compound is fully dissolved.
- Storage: Store the stock solution in a tightly sealed container at -20°C.[\[5\]](#)

2.2 Use in Experiments

- When adding the **Ro 31-9790** solution to cell cultures or other experimental systems, perform the transfer within the fume hood.
- Ensure that all equipment that comes into contact with the compound is decontaminated after use.

2.3 Spill Management

In the event of a spill, follow these procedures:

- Small Spills:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material.
 - Collect the absorbed material into a designated hazardous waste container.
 - Clean the spill area with soap and water.
- Large Spills:
 - Evacuate the laboratory and alert others.

- Contact your institution's Environmental Health and Safety (EHS) department immediately.

Disposal Plan

Proper disposal of **Ro 31-9790** and associated waste is crucial to prevent environmental contamination.

- Solid Waste: All solid waste contaminated with **Ro 31-9790**, including empty vials, pipette tips, and gloves, must be collected in a clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions of **Ro 31-9790** in DMSO should be collected in a designated, sealed container for hazardous liquid waste. Do not dispose of DMSO-containing solutions down the drain.[\[8\]](#)
- Disposal Method: All hazardous waste containing **Ro 31-9790** should be disposed of through a certified chemical waste disposal service, typically by incineration.[\[9\]](#) Contact your institution's EHS department for specific disposal procedures.[\[9\]](#)

Quantitative Data

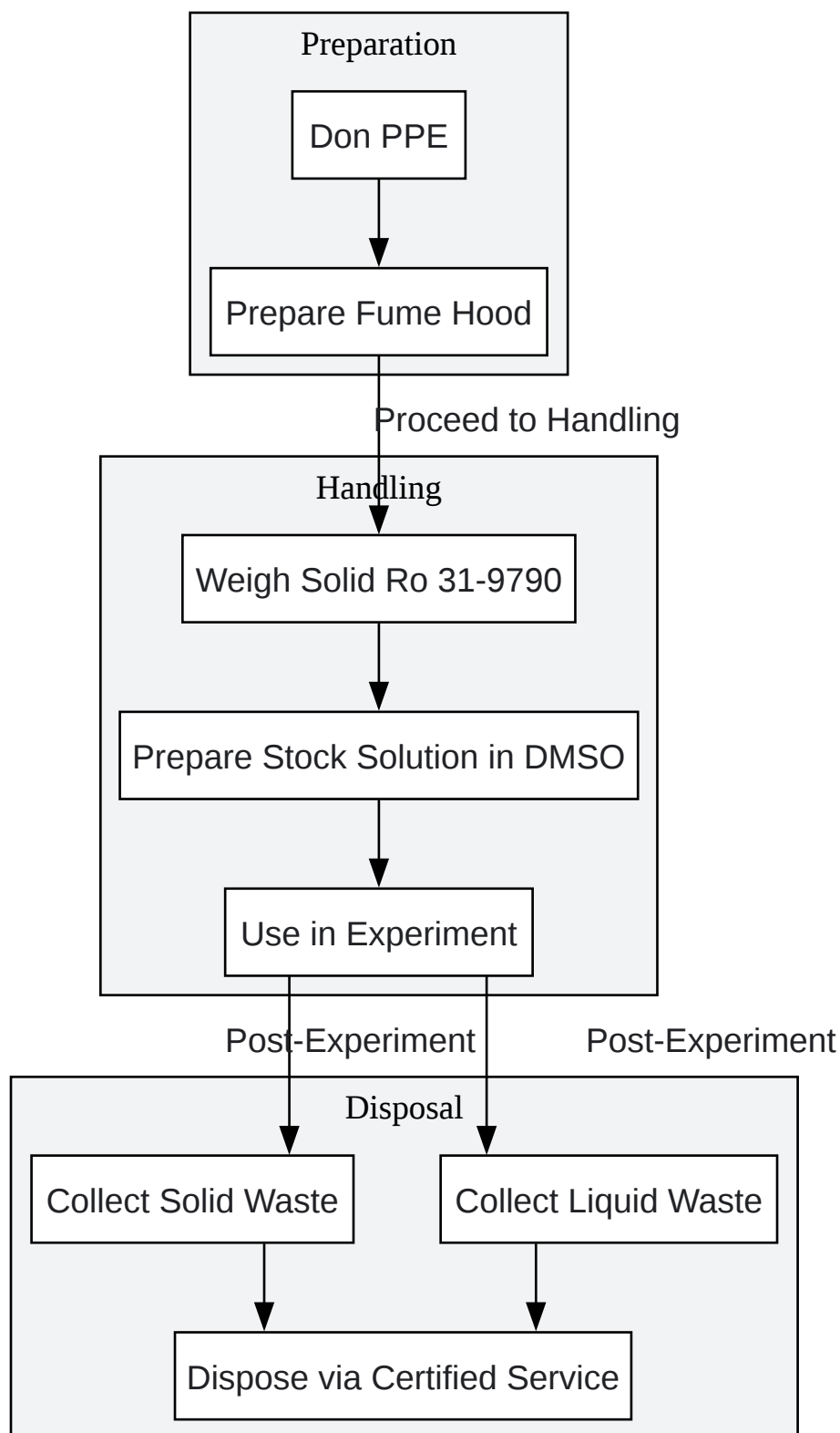
The following table summarizes the reported half-maximal inhibitory concentration (IC₅₀) values for **Ro 31-9790** against L-selectin shedding in various cell types.

Cell Type	IC ₅₀ (μM)
Mouse Lymphocytes	4.82 ± 0.75
Jurkat T cells	1.16 ± 0.27
Human Lymphocytes	0.70 ± 0.06
Human Monocytes	4.47 ± 1.27
Human Monocyte TNF-α	0.38 ± 0.05

Data obtained from MedChemExpress product information.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the safe handling of **Ro 31-9790**.



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Caption: Workflow for the safe handling of **Ro 31-9790** from preparation to disposal.

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